

Ethyl 2-butyanoate: A Technical Guide to Commercial Availability, Synthesis, and Applications

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Compound of Interest

Compound Name: *Ethyl 2-butyanoate*

Cat. No.: *B042091*

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For Researchers, Scientists, and Drug Development Professionals

Ethyl 2-butyanoate, a versatile reagent in organic synthesis, is readily available from a range of chemical suppliers. This guide provides an in-depth overview of its commercial landscape, typical specifications, and key synthetic applications, complete with detailed experimental protocols and diagrams to facilitate its use in research and development.

Commercial Availability and Suppliers

Ethyl 2-butyanoate is offered by major chemical suppliers, with purity levels typically at or above 98%. It is available in quantities ranging from grams for laboratory research to kilograms for larger-scale applications. Pricing varies by supplier and quantity, with significant per-gram cost reductions at larger volumes.

Below is a summary of prominent suppliers and their offerings:

Supplier	Typical Purity	Available Quantities	Indicative Pricing (USD)
Sigma-Aldrich (Merck)	≥98%	1 g, 10 g	\$32.10 (1 g), \$144.50 (10 g)
Thermo Scientific Chemicals	98%	1 g, 5 g, 25 g	~\$30 - \$265 ^[1]
Synthonix, Inc.	In-stock	1 g, 5 g, 10 g, 25 g, 100 g	\$15 (1 g) - \$230 (100 g) ^[2]
TCI America	Not specified	1 mL, 5 mL	Pricing available upon request
Various Chinese Suppliers	98%-99%	g to kg scale	Pricing available upon request
IndiaMART Suppliers	Industrial Grade	Bulk (kg)	Varies, competitive pricing

Note: Prices are indicative and subject to change. It is recommended to contact suppliers directly for current pricing and bulk quotations.

Physicochemical and Safety Data

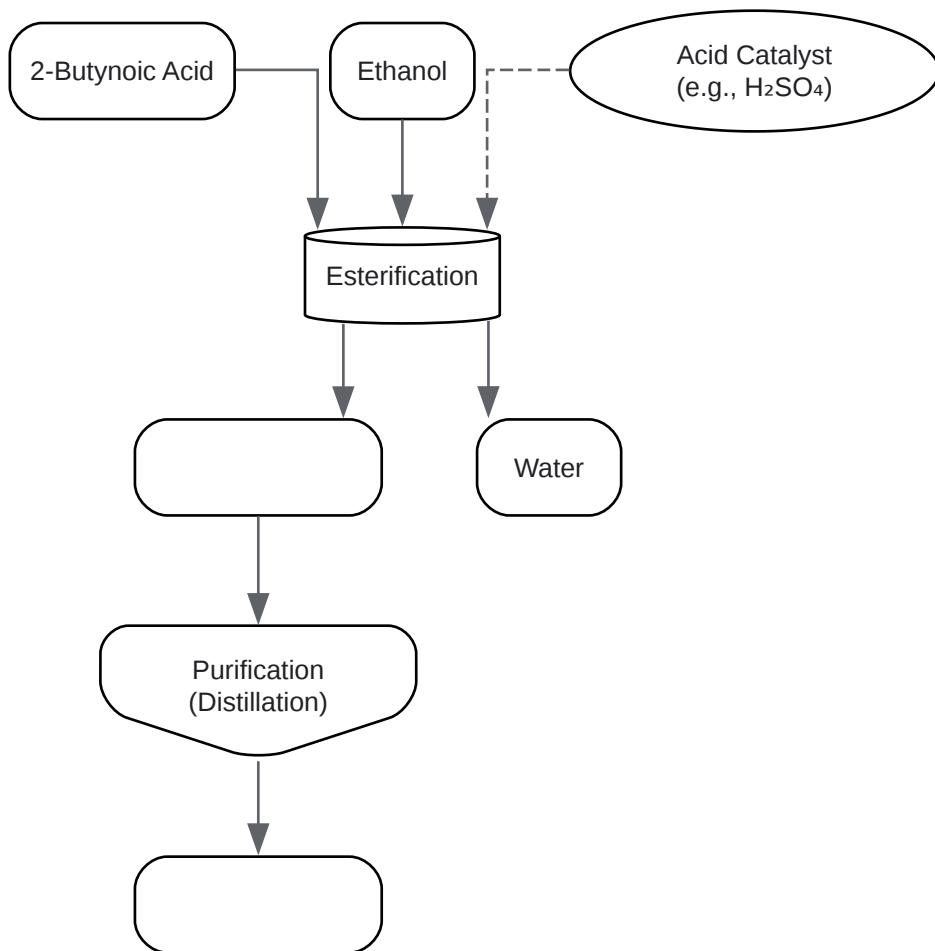
A summary of key physical and safety information for **Ethyl 2-butynoate** is provided below:

Property	Value
CAS Number	4341-76-8
Molecular Formula	C ₆ H ₈ O ₂
Molecular Weight	112.13 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	160-161 °C at 730 mmHg
Density	0.962 g/mL at 25 °C
Refractive Index	n _{20/D} 1.436
Flash Point	62 °C (143.6 °F)
Hazards	Irritating to eyes, respiratory system, and skin.
Safety Precautions	Wear suitable protective clothing, gloves, and eye/face protection. Use in a well-ventilated area.

Commercial Synthesis of Alkynoic Esters

While specific details for the industrial-scale synthesis of **Ethyl 2-butynoate** are proprietary, the common methods for producing similar short-chain alkynoic esters like ethyl propiolate involve the esterification of the corresponding alkynoic acid with ethanol. One patented method for ethyl propiolate synthesis involves the reaction of propargyl alcohol and ethanol in the presence of calcium hypochlorite and acetic acid in dichloromethane. This one-step synthesis is noted for its mild reaction conditions and use of readily available raw materials. Another general approach for esters is the continuous esterification of the carboxylic acid with an alcohol, often using a strong acid catalyst like sulfuric acid or an ion-exchange resin. The removal of water, for instance through azeotropic distillation, drives the reaction towards the product.

A potential commercial synthesis pathway for **Ethyl 2-butynoate** is illustrated below:



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A simplified workflow for the commercial synthesis of **Ethyl 2-butynoate**.

Key Synthetic Applications and Experimental Protocols

Ethyl 2-butynoate is a valuable building block in various organic transformations, particularly in the construction of complex cyclic and heterocyclic systems. Its electron-deficient triple bond makes it an excellent reactant in cycloaddition and annulation reactions.

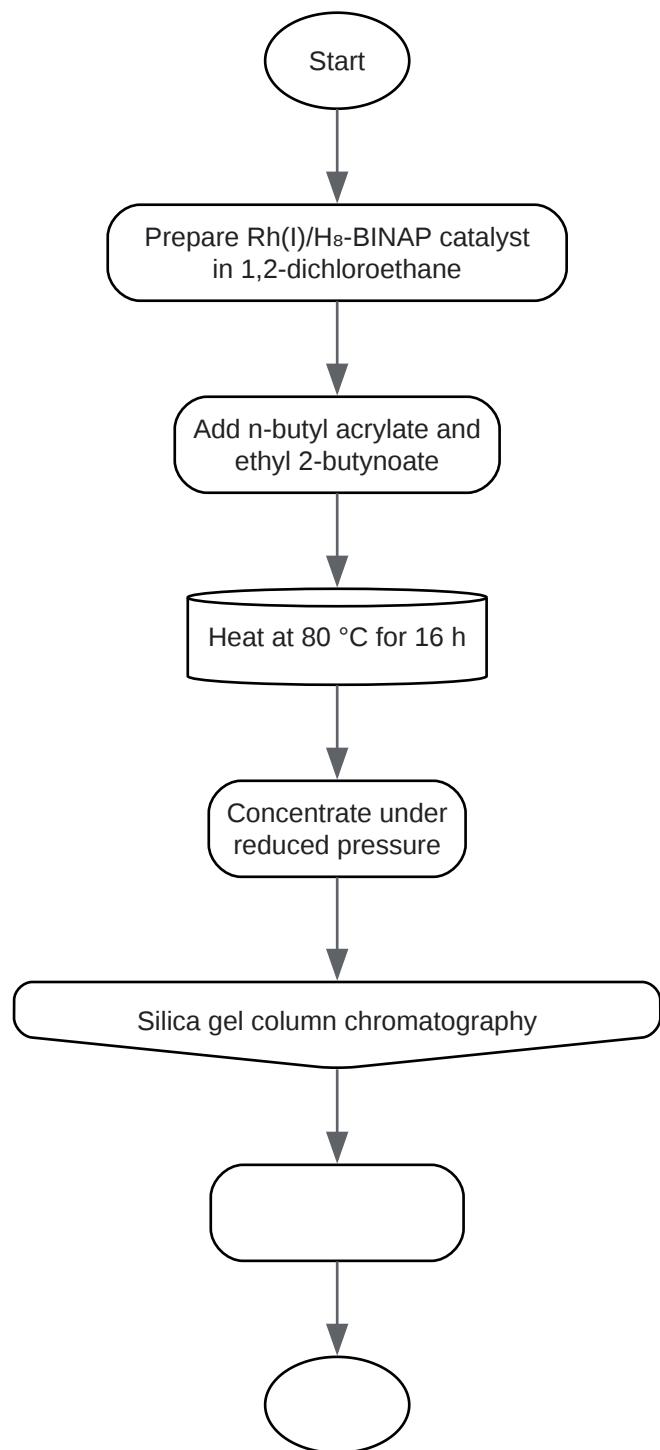
Rhodium-Catalyzed [2+2+2] Codimerization

A notable application of **Ethyl 2-butynoate** is in the rhodium-catalyzed codimerization with alkenes to form 1,3-dienes. This reaction provides a stereoselective route to functionalized diene systems.

Experimental Protocol:

A detailed experimental procedure for the rhodium-catalyzed codimerization of n-butyl acrylate with **ethyl 2-butynoate**, as described in the literature, is as follows:

- Materials: $[\text{Rh}(\text{cod})_2]\text{BF}_4$ (catalyst), (R)-H₈-BINAP (ligand), n-butyl acrylate, **ethyl 2-butynoate**, and 1,2-dichloroethane (solvent).
- Procedure: In a glovebox, $[\text{Rh}(\text{cod})_2]\text{BF}_4$ (2.0 mg, 0.005 mmol) and (R)-H₈-BINAP (3.2 mg, 0.005 mmol) are placed in a screw-capped vial. 1,2-dichloroethane (0.5 mL) is added, and the mixture is stirred at room temperature for 10 minutes. To this solution, n-butyl acrylate (25.6 mg, 0.2 mmol) and **ethyl 2-butynoate** (44.8 mg, 0.4 mmol) are added. The vial is sealed and heated at 80 °C for 16 hours. After cooling to room temperature, the reaction mixture is concentrated under reduced pressure. The residue is purified by silica gel column chromatography (eluent: hexanes/ethyl acetate) to afford the corresponding 1,3-diene.



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Workflow for the Rhodium-Catalyzed Codimerization.

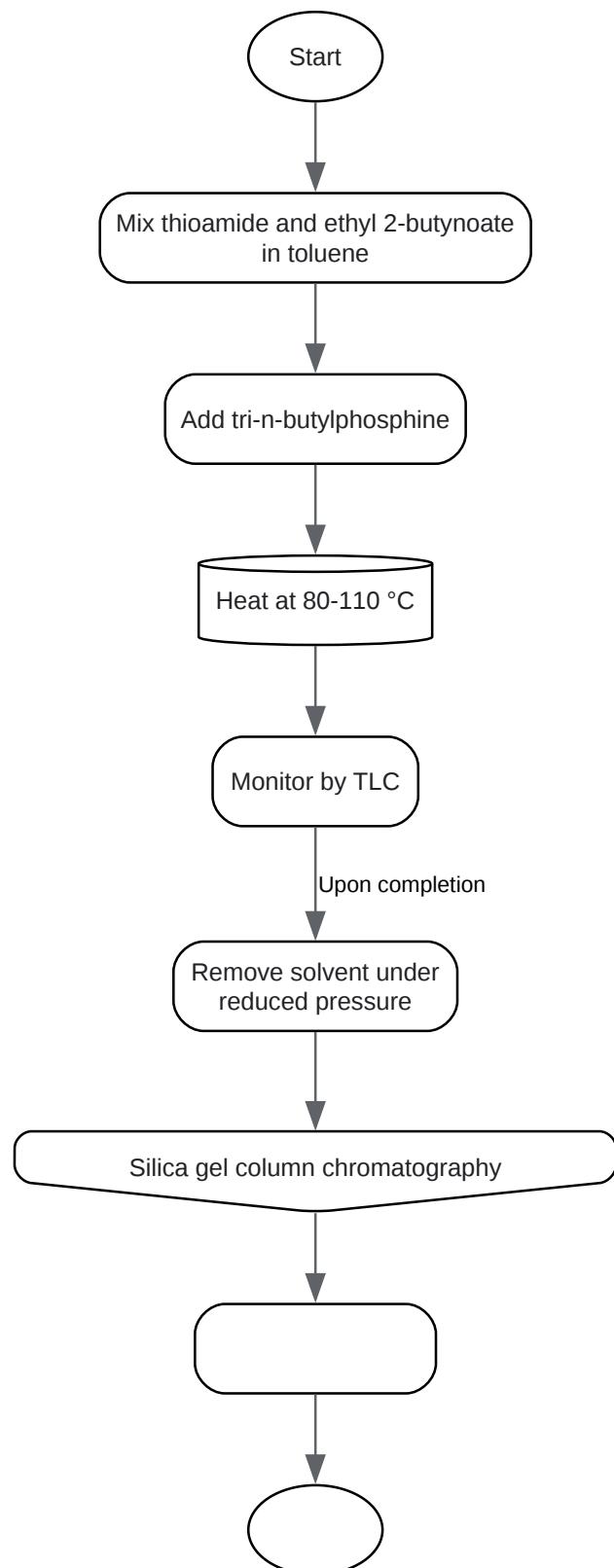
Phosphine-Catalyzed [3+2] Annulation of Thioamides

Ethyl 2-butynoate can undergo a phosphine-catalyzed annulation with thioamides to synthesize thiazoline derivatives. This reaction offers an efficient route to this important class of heterocyclic compounds.

Experimental Protocol:

A representative procedure for the phosphine-catalyzed annulation of a thioamide with **ethyl 2-butynoate** is as follows:

- Materials: Thioamide, **ethyl 2-butynoate**, tri-n-butylphosphine (catalyst), and toluene (solvent).
- Procedure: To a solution of the thioamide (0.5 mmol) and **ethyl 2-butynoate** (0.6 mmol) in toluene (2 mL) is added tri-n-butylphosphine (0.1 mmol) at room temperature under an inert atmosphere. The reaction mixture is then heated at a specified temperature (e.g., 80-110 °C) and monitored by thin-layer chromatography (TLC) until the starting materials are consumed. Upon completion, the solvent is removed under reduced pressure, and the crude product is purified by column chromatography on silica gel to yield the desired thiazoline.



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Workflow for the Phosphine-Catalyzed Annulation.

Conclusion

Ethyl 2-butynoate is a readily accessible and highly useful reagent for a variety of organic transformations. Its commercial availability from numerous suppliers in various quantities makes it a practical choice for both academic and industrial research. The synthetic applications highlighted in this guide, along with the detailed experimental protocols, provide a solid foundation for its use in the development of novel molecules and synthetic methodologies. Researchers and drug development professionals are encouraged to consider the versatility of **ethyl 2-butynoate** in their synthetic strategies.

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References

- 1. Ethyl 2-butynoate, 98% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. Synthonix, Inc > 4341-76-8 | Ethyl 2-butynoate [synthonix.com]
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